

# An In-depth Technical Guide to Bromoacetic Acid: Physical and Chemical Properties

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## Compound of Interest

Compound Name: Bromoacetic acid

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This technical guide provides a comprehensive overview of the core physical and chemical properties of **bromoacetic acid** ( $\text{BrCH}_2\text{COOH}$ ), a pivotal reagent in organic synthesis and pharmaceutical development. The information is curated to support research and development activities, with a focus on quantitative data, experimental methodologies, and visual representations of key chemical concepts.

## Core Physical and Chemical Data

**Bromoacetic acid** is a colorless to light yellow crystalline solid that is hygroscopic.[1][2] It is a versatile building block in organic chemistry, primarily owing to its properties as a relatively strong alkylating agent.[3][4] The quantitative physical and chemical properties are summarized below for ease of reference.

Table 1: Physical Properties of **Bromoacetic acid**

Property	Value	References
Molecular Formula	C <sub>2</sub> H <sub>3</sub> BrO <sub>2</sub>	[5]
Molecular Weight	138.95 g/mol	[5][6]
Appearance	Colorless to light yellow crystalline solid	[2][3]
Melting Point	49-51 °C (120-124 °F; 322-324 K)	[3]
Boiling Point	208 °C (406 °F; 481 K)	[5][7]
Density	1.934 g/cm <sup>3</sup>	[3][7]
Vapor Pressure	0.119 mmHg at 25 °C	[7]
Refractive Index (n <sub>D</sub> )	1.4804 (50 °C)	[3]

Table 2: Chemical and Solubility Properties of **Bromoacetic acid**

Property	Value	References
pKa	2.86 - 2.89	[7]
logP (Octanol-Water Partition Coefficient)	0.41	
Henry's Law Constant	6.52 x 10 <sup>-9</sup> atm·m <sup>3</sup> /mol at 25 °C	[6]
Water Solubility	175 g/100 mL at 25 °C	[7]
Solubility in other solvents	Soluble in acetone, benzene, diethyl ether, ethanol, isopropanol, and methanol.[7] [8] Slightly soluble in chloroform.[7]	

Table 3: Safety and Hazard Data for **Bromoacetic acid**

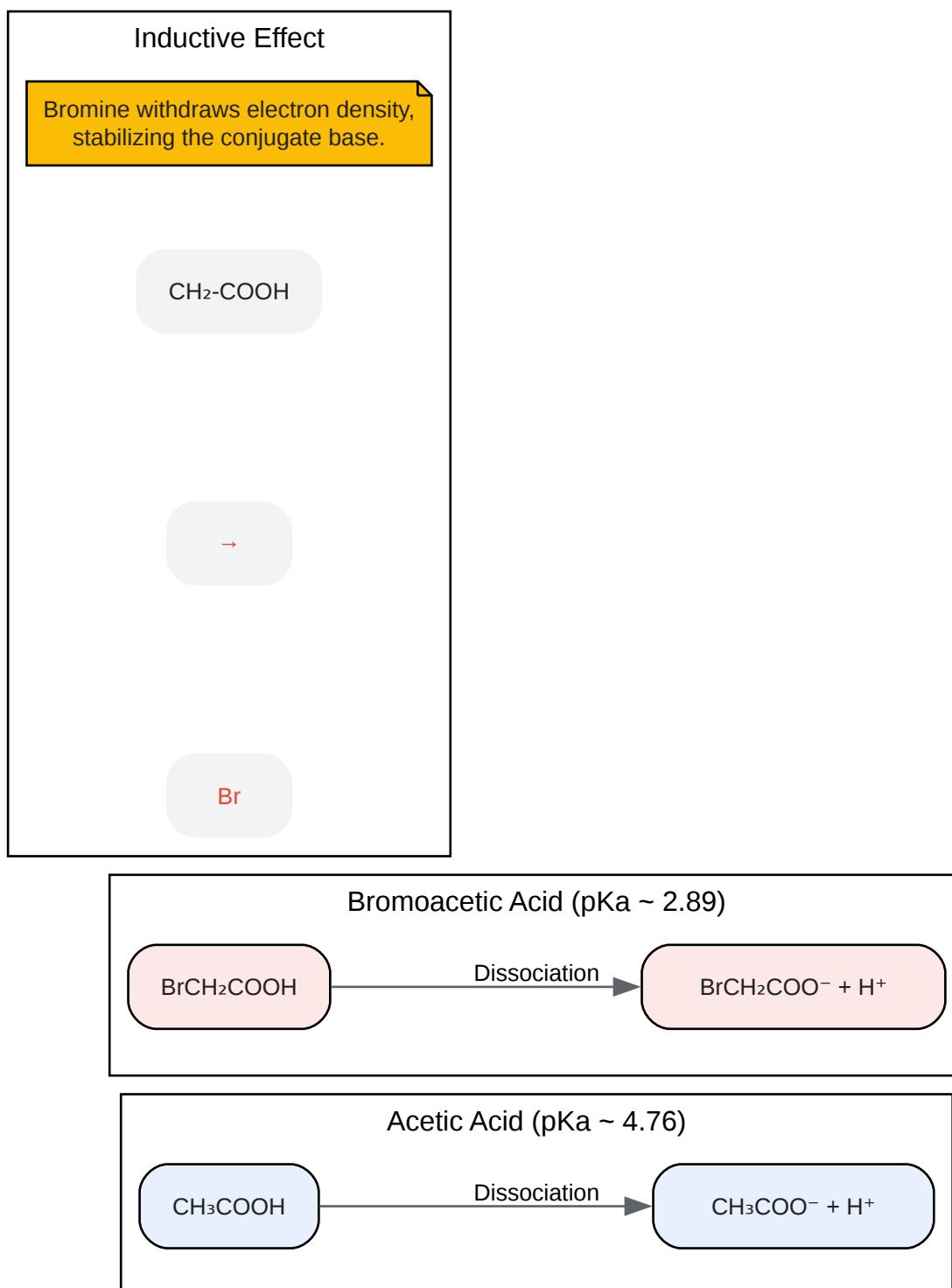
Property	Value	References
Flash Point	110-113 °C (230-235 °F)	[6][7]
GHS Hazard Statements	H301, H311, H314, H317, H331, H400	[3][9]
Signal Word	Danger	[3][9]
Toxicity	Toxic if swallowed, in contact with skin, or if inhaled.[9] Causes severe skin burns and eye damage.[9] May cause an allergic skin reaction.[9] Very toxic to aquatic life.[9]	

## Key Chemical Characteristics and Reactivity

**Bromoacetic acid**'s chemical behavior is dominated by two key features: the acidity of the carboxylic acid group and the reactivity of the carbon-bromine bond.

### 2.1. Acidity

The presence of the highly electronegative bromine atom on the alpha-carbon significantly increases the acidity of **bromoacetic acid** ( $pK_a \approx 2.87$ ) compared to acetic acid ( $pK_a \approx 4.76$ ). [10][11] This is due to the electron-withdrawing inductive effect of bromine, which stabilizes the resulting bromoacetate conjugate base by delocalizing the negative charge.[10][11]

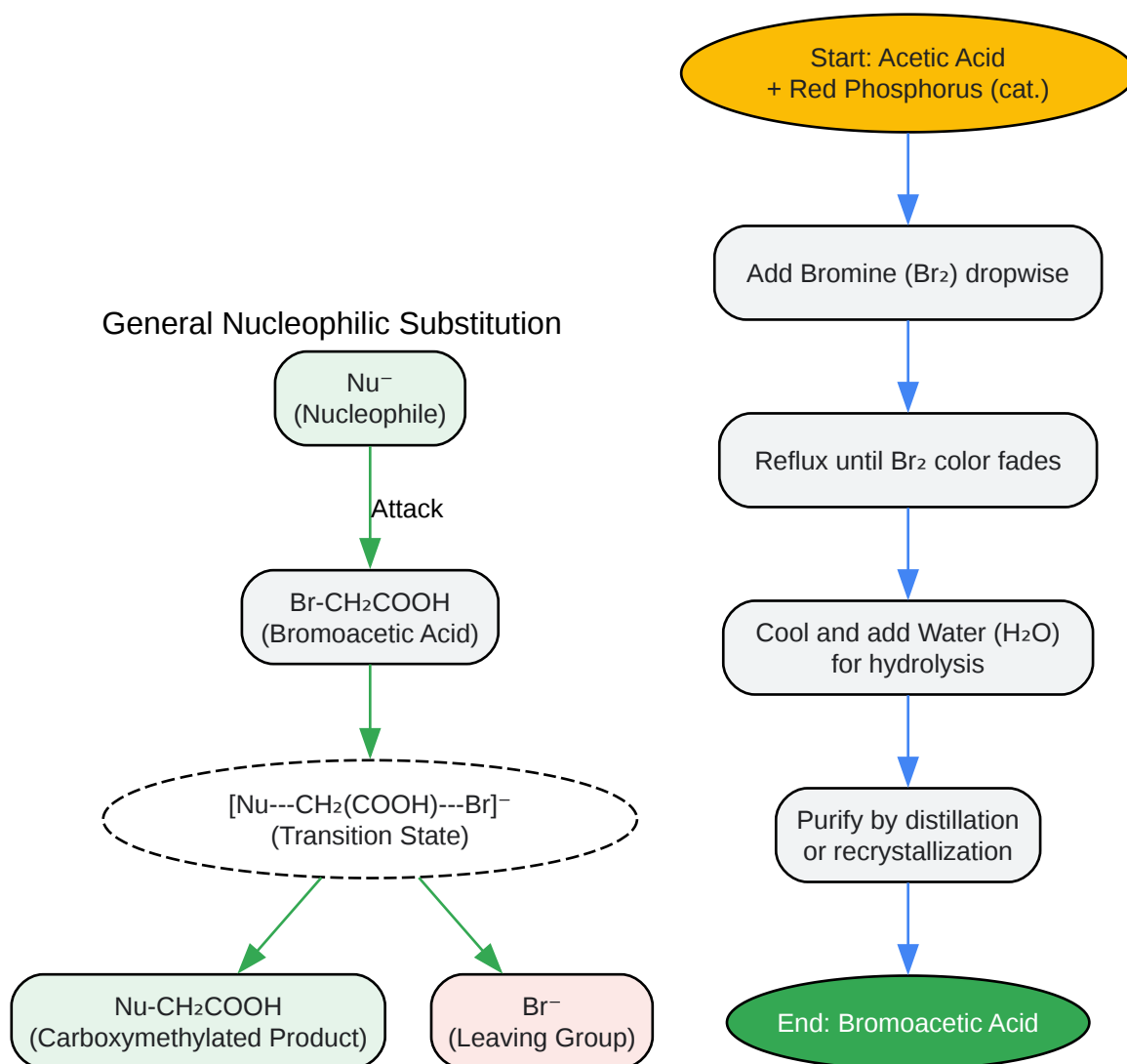


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Caption: Inductive effect of bromine on the acidity of **bromoacetic acid**.

## 2.2. Alkylating Agent

**Bromoacetic acid** is a potent alkylating agent.[4] The carbon atom bonded to the bromine is electrophilic and susceptible to nucleophilic attack, leading to the displacement of the bromide ion. This reactivity is harnessed in various organic syntheses, particularly for introducing a carboxymethyl group.[4]



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